

ammonium nonanoate timing application DAP days after planting

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ammonium nonanoate

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Diammonium Phosphate (DAP) Fertilizer: Application Notes

DAP is a widely used phosphorus fertilizer with the chemical formula $(\text{NH}_4)_2\text{HPO}_4$ and a typical nutrient grade of 18-46-0 (18% Nitrogen and 46% P_2O_5) [1]. Its primary role in root development makes application timing and placement critical.

Application Protocol & Timing

The general principle for DAP application is to make it available to the plant during the early, critical stages of root development [2] [3]. The following table summarizes the standard methodologies:

Table 1: DAP Application Methods and Timing

Application Method	Timing (Relative to Planting)	Protocol Details	Key Considerations for Researchers
Pre-plant Broadcast & Incorporation	1-2 weeks before sowing	Uniformly spread granules and incorporate into the top	Ensures even nutrient distribution. Soil pH and

Application Method	Timing (Relative to Planting)	Protocol Details	Key Considerations for Researchers
		2-4 inches of soil during tillage [4].	moisture should be measured at application.
Band Application (In-furrow)	At the time of sowing (Day 0)	Place granules in a band 2 inches to the side and 2 inches below the seed [5] [2].	Prevents seed burn by avoiding direct contact. The high ammonium concentration can be toxic to germinating seeds if placed too close [1].
Starter Fertilizer	At planting	Apply in the root zone at sowing to promote early root elongation and establishment [5] [2].	Ideal for field experiments studying initial plant growth vigor.
Side-Dressing	Days After Planting (DAP): Varies by crop; e.g., for maize, 3-4 weeks after emergence.	Apply DAP in a band along the crop row after plant emergence [5] [4].	Used to replenish soil nutrients. Research should track the specific growth stage (e.g., V4-V6 in corn) rather than just days.

Experimental Considerations

- **Soil Analysis:** Pre-experiment soil testing for pH, existing phosphorus, and nitrogen levels is mandatory to determine appropriate application rates [2]. DAP temporarily alkalinizes the soil around the granule (pH 7.5-8), which can affect nutrient availability [1].
- **Dosage:** Application rates are highly crop and soil-specific. General recommendations range from 50-150 kg per hectare [5]. Pilot studies are essential for establishing optimal doses for specific experimental conditions.
- **Adverse Effects:** High concentrations of ammonium (NH_4^+) from DAP can inhibit primary root growth and induce root cell death, a phenomenon documented in *Arabidopsis* and rice [6] [7]. This is a critical variable for experiments investigating root architecture.

Ammonium Nonanoate: Application Notes

Ammonium nonanoate (ammonium salt of pelargonic acid) is a non-selective, contact herbicide accepted in organic farming [8]. It is a contact bio-herbicide that causes rapid desiccation of plant tissues.

Application Protocol & Timing

As a foliar-applied herbicide, its timing is based on the growth stage of the target weeds, not the crop, as it is non-selective.

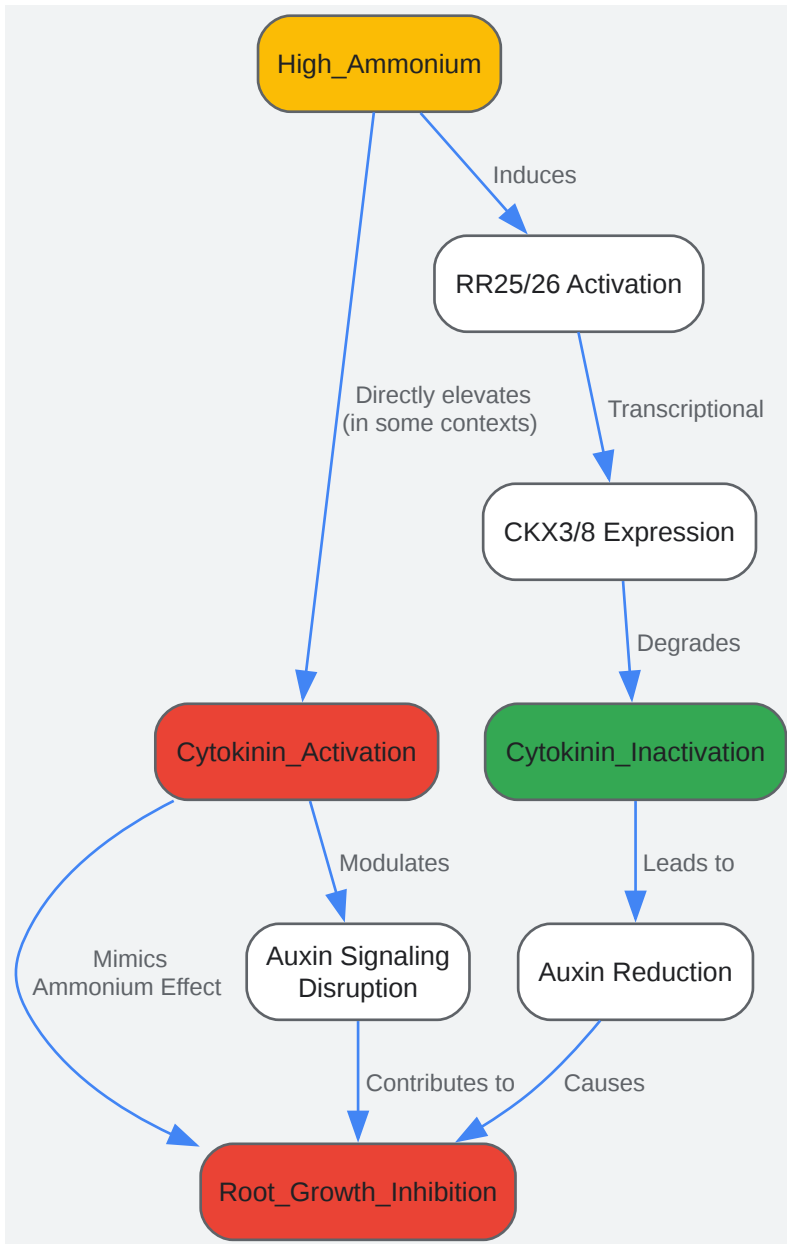
Table 2: Ammonium Nonanoate Application Methods and Timing

Parameter	Details	Key Considerations for Researchers
Application Timing	Apply to young, actively growing weeds. Efficacy is highest when weeds are less than 6 inches tall [8].	For pre-plant burndown, apply 1-7 days before sowing. Spot application can be done as needed after planting, ensuring no contact with desired plants.
Application Rate	A common effective concentration is a 6% solution by weight of the active ingredient in the final spray solution [8].	Precise calibration of sprayers is crucial for replicability. Account for environmental factors like wind drift.
Mechanism of Action	Contact herbicide. It disrupts cell membranes, leading to rapid cell leakage and tissue scorching within hours [8].	It does not translocate to roots. The effect is only on tissues that are directly contacted by the spray.
Experimental Protocol	Use handheld, backpack, or boom sprayers for uniform coverage until leaves are fully wetted [8].	Include a surfactant in the protocol if the product label recommends it, to improve adhesion and coverage.

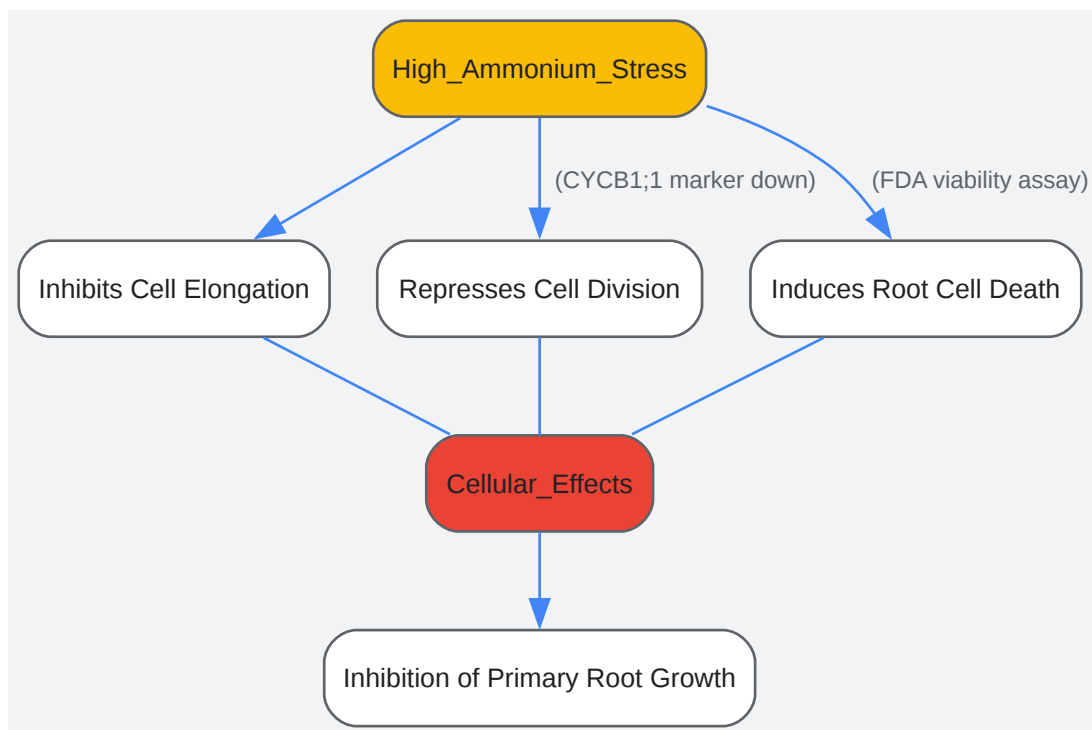
Signaling Pathways in Ammonium Response

The following diagrams illustrate the cellular and hormonal signaling pathways involved in plant root responses to ammonium, which are relevant for understanding the effects of ammonium-based fertilizers like

DAP.



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